

entospletinib optimal dosing time coverage trough

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Compound Focus: Entospletinib

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Frequently Asked Questions

- **What is the recommended phase II dose of entospletinib?** The recommended phase II dose for relapsed or refractory hematologic malignancies is **800 mg taken orally twice daily** [1].
- **Why is a twice-daily schedule used? Entospletinib** has a median plasma half-life of **9 to 15 hours** [2]. A twice-daily schedule helps maintain effective drug concentrations throughout the day to ensure continuous target coverage.
- **What is the evidence for trough coverage at this dose?** At the 800 mg twice-daily dose, **entospletinib** provides:
 - **>90% inhibition** of the CD63 biomarker at peak concentrations [2].
 - **>60% inhibition** of the CD63 biomarker at trough concentrations [2].
 - Corresponding inhibition of phosphorylated SYK (pSYK) is **>70% at peak** and **>50% at trough** [2].
- **Does taking entospletinib with food affect its absorption?** The initial first-in-human study was conducted under fasted conditions [2]. The summary notes that the pharmacokinetics were also evaluated "under fed conditions across additional healthy volunteer studies," but the specific results of food effect are not detailed in the provided search results [2]. Please refer to the official prescribing information or clinical study protocols for detailed guidance.

Key Pharmacokinetic and Pharmacodynamic Data

The table below summarizes core data from the first-in-human study in healthy volunteers, which supports the dosing regimen [2].

Parameter	Finding/Value
Dose Range Studied	25 mg to 1200 mg (single and multiple doses)
Plasma Half-Life (Median)	9 - 15 hours
Absorption Plateau	Observed at doses ≥ 600 mg twice daily (attributed to solubility-limited absorption)
Key Biomarker (CD63) Inhibition at 800 mg BID	>90% at peak (C~max~); >60% at trough (C~min~)
Key Biomarker (pSYK) Inhibition at 800 mg BID	>70% at peak (C~max~); >50% at trough (C~min~)
General Tolerability	Generally well-tolerated over a 48-fold dose range

Experimental Protocol: Assessing Target Engagement

The following methodology, derived from the first-in-human study, details how **entospletinib's** pharmacodynamic effects and target coverage were evaluated [2].

Objective: To evaluate the functional inhibition of SYK and its downstream signaling in human subjects following **entospletinib** administration.

1. Sample Collection:

- Collect blood samples from subjects at predetermined time points before and after drug administration. Key time points for a twice-daily dosing study include 0 (pre-dose), 1, 2, 3, 4, 4.5, 5, 6, 8, 10, 12 (trough), 18, 24 (trough), 28, and 48 hours post-dose [2].

2. Ex Vivo Basophil Stimulation (CD63 Assay):

- Principle:** CD63 is a marker for basophil activation. SYK is a critical component of the Fc ϵ RI signaling pathway in basophils. Inhibition of SYK prevents basophil activation and subsequent CD63

surface expression [2].

- **Procedure:** a. Isolate peripheral blood mononuclear cells (PBMCs) from collected blood samples. b. Stimulate the cells ex vivo with anti-immunoglobulin E (IgE). c. Stain the cells with a fluorescent antibody against CD63. d. Analyze the samples using flow cytometry to quantify the percentage of CD63-positive basophils. e. The percentage inhibition of CD63 expression is calculated relative to the pre-dose sample.

3. Analysis of Phosphorylated SYK (pSYK):

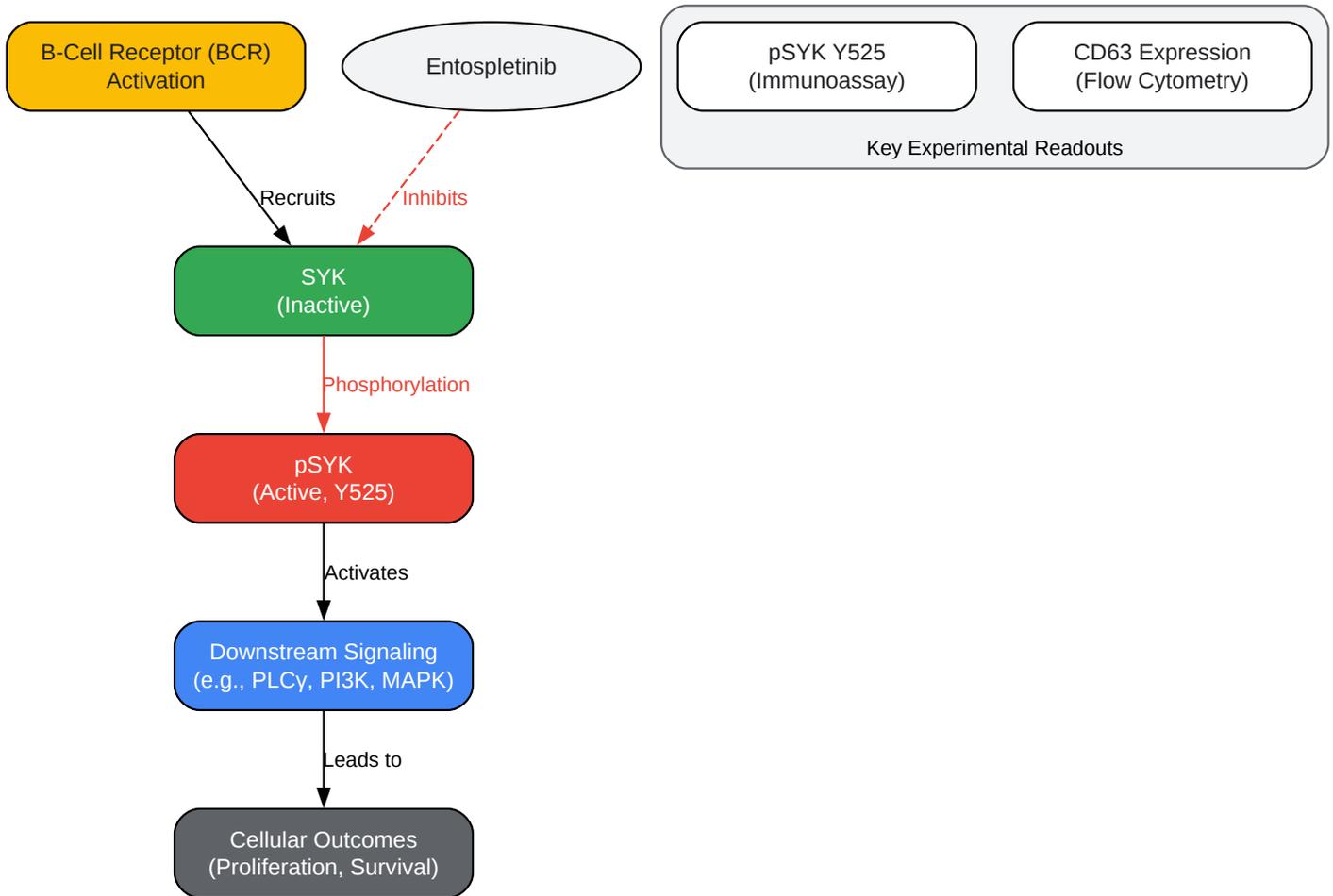
- **Principle:** Directly measure the phosphorylation status of SYK, which reflects its activation level.
- **Procedure:** a. Lyse whole blood or PBMC samples. b. Stimulate the lysates with pervanadate to evoke phosphorylation. c. Measure the levels of phosphorylated SYK at tyrosine 525/526 (pSYK Y525) using a specific immunoassay, such as phosphoflow cytometry or an enzyme-linked immunosorbent assay (ELISA).

4. Data Analysis:

- Plot the percentage inhibition of CD63 and pSYK over time for each subject.
- Calculate the peak inhibition (maximum effect) and the trough inhibition (effect just before the next dose) to confirm continuous target coverage.

SYK Inhibition Signaling Pathway

The diagram below illustrates the mechanism of action of **entospletinib** within the B-Cell Receptor (BCR) signaling pathway, which underlies the pharmacodynamic assays described.



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References

1. An Open-label, Phase II Trial of Entospletinib (GS-9973), a ... [pmc.ncbi.nlm.nih.gov]

2. Pharmacokinetics, Pharmacodynamics, and Safety of ... [pmc.ncbi.nlm.nih.gov]

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